

Application Notes & Protocols for the Analytical Characterization of 2-(Methylthio)benzylamine

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Compound of Interest

Compound Name: 2-(Methylthio)benzylamine

Cat. No.: B1597670

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Introduction

2-(Methylthio)benzylamine is a versatile chemical intermediate with applications in the synthesis of pharmaceuticals and other specialty chemicals. Its unique structure, featuring a primary amine and a thioether linked to an aromatic ring, necessitates a multi-faceted analytical approach to ensure identity, purity, and quality. This comprehensive guide provides detailed application notes and validated protocols for the characterization of **2-**

(Methylthio)benzylamine, designed for researchers, scientists, and drug development professionals. The methodologies described herein are grounded in established analytical principles and are designed to be self-validating, ensuring the generation of reliable and reproducible data.

Physicochemical Properties

A foundational understanding of the physicochemical properties of **2-(Methylthio)benzylamine** is crucial for the development of robust analytical methods.

Property	Value	Source
Molecular Formula	C ₈ H ₁₁ NS	--INVALID-LINK--[1]
Molecular Weight	153.25 g/mol	--INVALID-LINK--[1]
Appearance	Not specified; likely a liquid at room temperature	Inferred from related structures
Boiling Point	Not specified	
Solubility	Expected to be soluble in organic solvents like methanol, acetonitrile, and dichloromethane	Inferred from structure

High-Performance Liquid Chromatography (HPLC) for Purity Assessment and Quantification

High-Performance Liquid Chromatography is the cornerstone for assessing the purity of **2-(Methylthio)benzylamine** and for its quantification in reaction mixtures or final product formulations. A reverse-phase method is typically employed, leveraging the compound's moderate polarity.

Causality of Method Design: The selection of a C18 column is based on its wide applicability for the separation of moderately polar aromatic compounds. The mobile phase, a mixture of acetonitrile and water, allows for the elution of **2-(Methylthio)benzylamine** with good peak shape. The addition of an acid, such as sulfuric or formic acid, is critical for protonating the basic amine group, which minimizes peak tailing and improves chromatographic efficiency. UV detection at 210 nm is chosen as it is a common wavelength for detecting aromatic compounds.[2]

Experimental Protocol: HPLC Purity Analysis

Objective: To determine the purity of a **2-(Methylthio)benzylamine** sample by separating it from potential impurities.

Instrumentation:

- HPLC system with a UV-Vis detector
- C18 reverse-phase column (e.g., 4.6 mm x 150 mm, 5 µm particle size)
- Autosampler and column oven

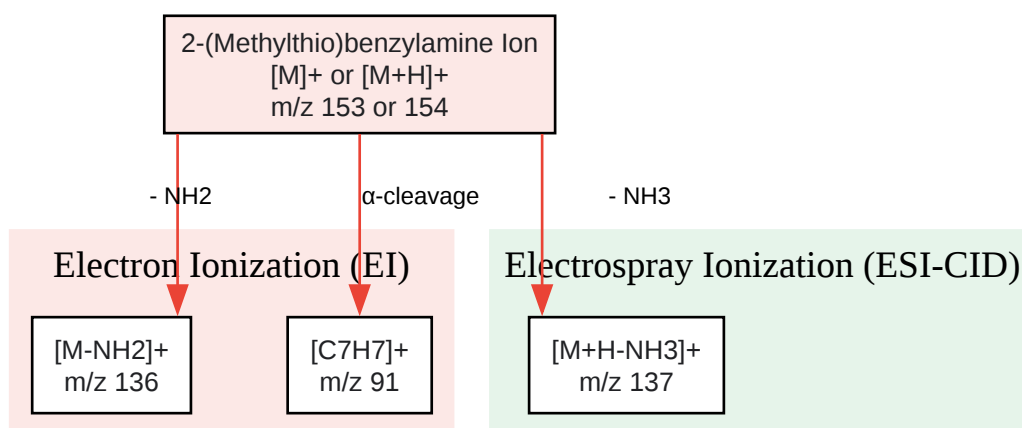
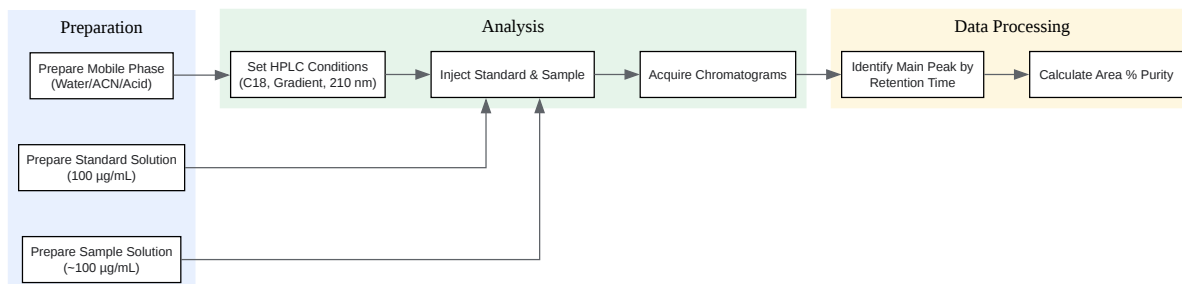
Reagents and Materials:

- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Sulfuric acid or Formic acid (analytical grade)
- **2-(Methylthio)benzylamine** reference standard
- Sample of **2-(Methylthio)benzylamine** for analysis

Procedure:

- Mobile Phase Preparation:
 - Prepare Mobile Phase A: 0.1% (v/v) sulfuric acid in water.
 - Prepare Mobile Phase B: Acetonitrile.
 - Degas both mobile phases using an appropriate method (e.g., sonication or vacuum filtration).
- Standard Solution Preparation:
 - Accurately weigh and dissolve the **2-(Methylthio)benzylamine** reference standard in a 50:50 mixture of Mobile Phase A and B to prepare a stock solution of 1 mg/mL.
 - Prepare a working standard solution of 100 µg/mL by diluting the stock solution with the same solvent.
- Sample Solution Preparation:

- Accurately weigh and dissolve the **2-(Methylthio)benzylamine** sample in the same solvent as the standard to a concentration of approximately 100 µg/mL.
- Filter the sample solution through a 0.45 µm syringe filter before injection.
- Chromatographic Conditions:
 - Column: C18, 4.6 mm x 150 mm, 5 µm
 - Mobile Phase: A gradient elution is recommended for optimal separation of potential impurities. For example:
 - 0-1 min: 95% A, 5% B
 - 1-10 min: Gradient to 5% A, 95% B
 - 10-12 min: Hold at 5% A, 95% B
 - 12-13 min: Return to 95% A, 5% B
 - 13-15 min: Re-equilibration at 95% A, 5% B
 - Flow Rate: 1.0 mL/min
 - Column Temperature: 30 °C
 - Detection Wavelength: 210 nm
 - Injection Volume: 10 µL
- Data Analysis:
 - Inject the standard and sample solutions.
 - Identify the peak corresponding to **2-(Methylthio)benzylamine** based on the retention time of the reference standard.
 - Calculate the purity of the sample by determining the area percentage of the main peak relative to the total area of all peaks in the chromatogram.



Predicted ¹ H NMR			
~7.3 ppm (m, 4H, Ar-H)	~3.9 ppm (s, 2H, -CH ₂ -)	~2.4 ppm (s, 3H, -SCH ₃)	~1.8 ppm (br s, 2H, -NH ₂)

Predicted ¹³ C NMR		
~125-140 ppm (Ar-C)	~46 ppm (-CH ₂ -)	~16 ppm (-SCH ₃)

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References

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